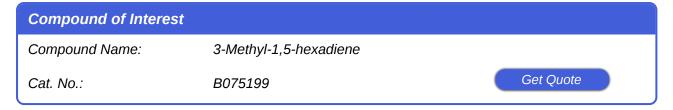


Physical properties of 3-Methyl-1,5-hexadiene (boiling point, density)

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical Properties of **3-Methyl-1,5-hexadiene**

This technical guide provides a comprehensive overview of the key physical properties of **3-Methyl-1,5-hexadiene**, with a specific focus on its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who may utilize this compound as a building block or reagent.[1]

Introduction to 3-Methyl-1,5-hexadiene

3-Methyl-1,5-hexadiene, with the chemical formula C7H12, is a colorless and flammable liquid.[1][2] Structurally, it is a six-carbon chain featuring a methyl group at the third carbon position and terminal double bonds at the first and fifth positions.[1] This diene is recognized for its high reactivity, making it a valuable intermediate in the synthesis of more complex organic molecules.[1] It is insoluble in water but soluble in some organic solvents.[2] Its applications are found in organic synthesis, pharmaceutical production, and the flavor and fragrance industry.[1]

Physical Properties

The primary physical characteristics of **3-Methyl-1,5-hexadiene** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.



| Physical Property | Value | Units | Conditions |
|-------------------|-------------|------------------|---------------|
| Boiling Point | 81.3[1][3] | °C | at 760 mmHg |
| Density | 0.714[1][3] | g/cm³ | Not Specified |
| Molecular Weight | 96.17 | g/mol | |
| Vapor Pressure | 91.7 | mmHg | at 25°C[1] |
| Refractive Index | 1.417 | Not Specified[1] | |

Experimental Protocols for Property Determination

While specific experimental documentation for the determination of **3-Methyl-1,5-hexadiene**'s physical properties is not detailed in the provided results, standard methodologies for organic liquids are applicable.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **3-Methyl-1,5-hexadiene**, the boiling point would typically be determined by distillation under atmospheric pressure.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- · Receiving flask
- Heating mantle
- · Boiling chips

Procedure:



- The liquid sample of **3-Methyl-1,5-hexadiene** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser.
- Cooling water is circulated through the condenser.
- The sample is gradually heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a stable temperature reading on the thermometer as the liquid condenses and is collected in the receiving flask.
- The atmospheric pressure is recorded at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

The density of a liquid is its mass per unit volume. A common and precise method for determining the density of a liquid is through the use of a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

• The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m1).

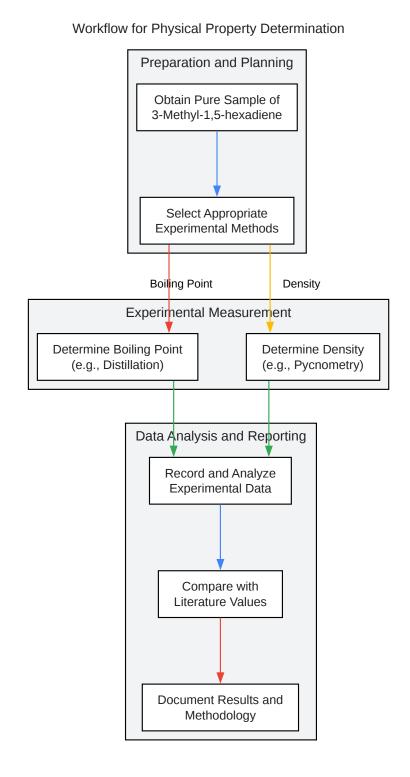


- The pycnometer is filled with the sample liquid, 3-Methyl-1,5-hexadiene, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is then weighed to determine the combined mass of the pycnometer and the liquid (m2).
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density, typically distilled water, at the same temperature. Its mass is then measured (m3).
- The temperature at which the measurements are taken is recorded, as density is temperature-dependent.
- The density of the sample liquid (ρ s) is calculated using the following formula, where ρ w is the density of water at the experimental temperature: ρ s = ((m2 m1) / (m3 m1)) * ρ w

Logical Workflow for Physical Property Verification

The following diagram illustrates a generalized workflow for the determination and verification of the physical properties of a chemical compound like **3-Methyl-1,5-hexadiene**.





Click to download full resolution via product page

Caption: Logical workflow for the experimental determination of physical properties.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. lookchem.com [lookchem.com]
- 2. 3-METHYL-1,5-HEXADIENE [chembk.com]
- 3. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Physical properties of 3-Methyl-1,5-hexadiene (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075199#physical-properties-of-3-methyl-1-5-hexadiene-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.